

literature review of formamidine hydrochloride research

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Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: *B031339*

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An In-depth Technical Guide to **Formamidine Hydrochloride**

Formamidine hydrochloride (CAS No: 6313-33-3) is a versatile chemical compound that serves as a crucial intermediate in a wide array of synthetic processes.^{[1][2][3]} Its unique molecular structure and reactivity make it an invaluable building block in the pharmaceutical, agricultural, and materials science industries.^{[1][4]} This technical guide provides a comprehensive review of the research on **formamidine hydrochloride**, detailing its properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Formamidine hydrochloride is a white or grayish-white crystalline solid at room temperature.^{[5][6][7]} It is known to be hygroscopic and is highly soluble in ethanol.^{[5][6]} Due to its deliquescent nature, care must be taken during its handling and storage, which should be in a dry, dark place at room temperature.^{[4][5][8]}

Table 1: Physicochemical Data of **Formamidine Hydrochloride**

Property	Value	References
CAS Number	6313-33-3	[1] [4]
Molecular Formula	CH ₅ CIN ₂	[4] [5] [9]
Molar Mass	80.52 g/mol	[5] [9]
Appearance	White to off-white solid	[5] [6] [7]
Melting Point	84-87 °C (lit.)	[5] [6] [10]
Boiling Point	46.3 °C at 760 mmHg	[4] [5]
Flash Point	16.8 °C	[4] [5]
Solubility	Soluble in water and ethanol	[4] [5] [6]

Synthesis of Formamidine Hydrochloride

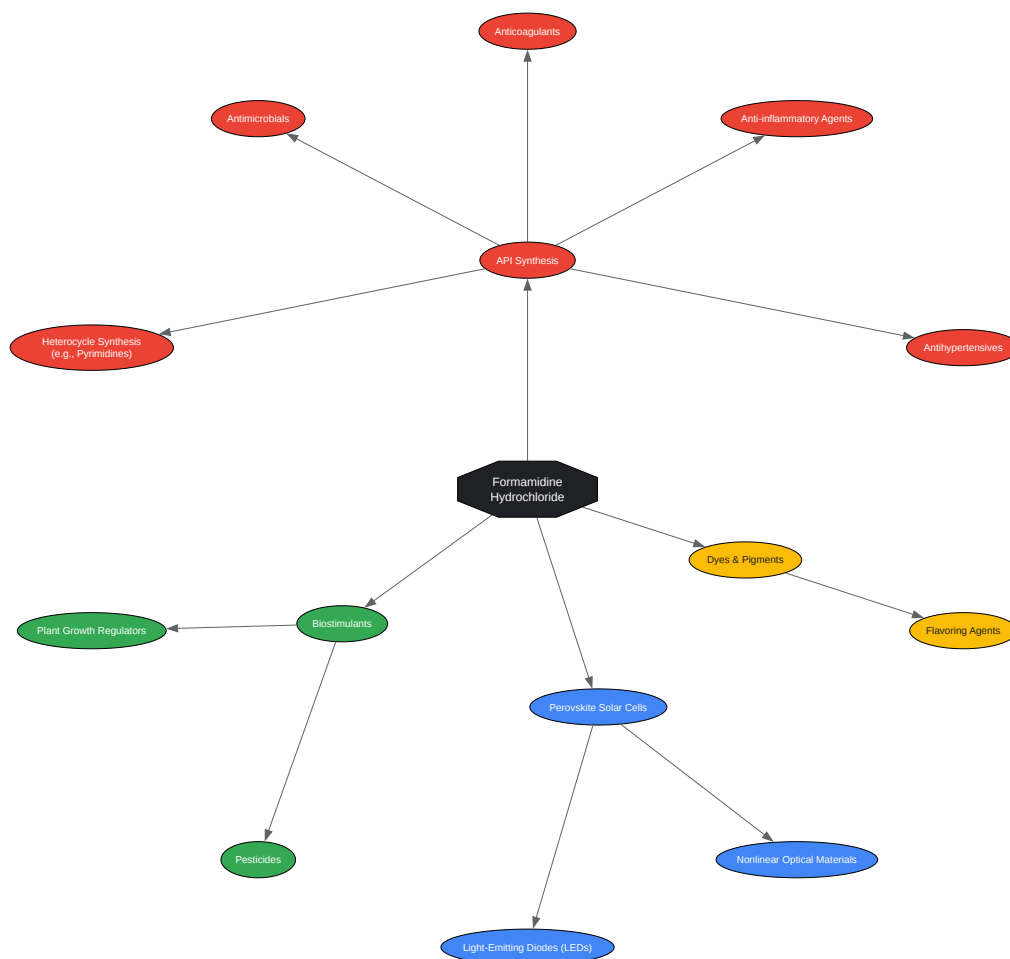
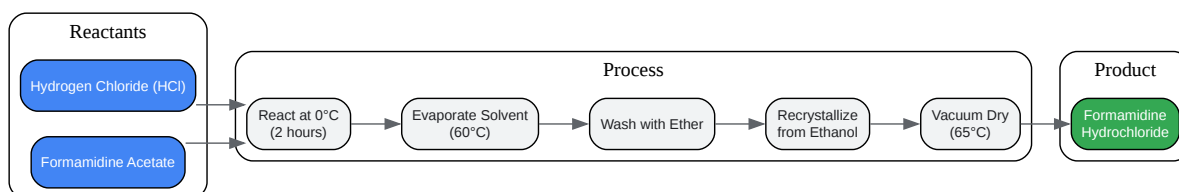
Several methods for the synthesis of **formamidine hydrochloride** have been reported. The most common laboratory-scale preparations involve the reaction of a formamidine precursor with hydrogen chloride.

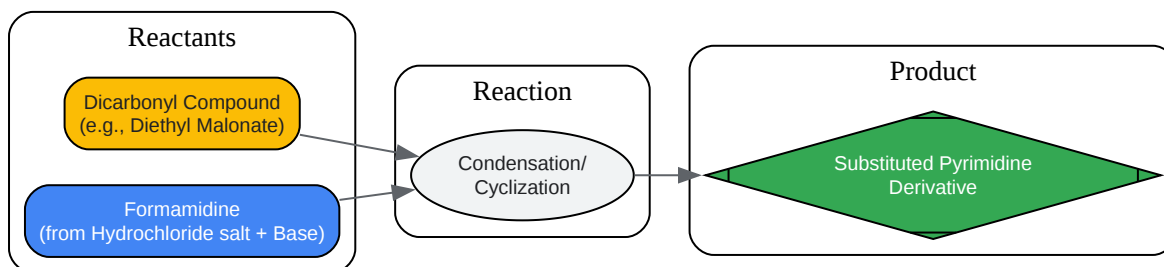
Experimental Protocol 1: From Formamidine Acetate

This method involves the reaction of formamidine acetate with hydrogen chloride.[\[5\]](#)[\[7\]](#)

- **Reaction Setup:** Formamidine acetate (FAAc) is placed in a round-bottom flask.
- **Acidification:** The flask is cooled to 0°C in an ice bath. Hydrogen chloride (HCl) is slowly added to the flask with continuous stirring. The molar ratio of HCl to FAAc is typically 1.1:1.
- **Reaction:** The mixture is stirred for approximately 2 hours at 0°C.
- **Solvent Removal:** After the reaction is complete, the solvent is evaporated using a rotary evaporator at 60°C.
- **Purification:** The resulting solid is washed with ether.

- Recrystallization: The washed solid is then recrystallized from ethanol to yield a white precipitate.
- Drying: The final product is dried in a vacuum oven at 65°C for 24 hours. The product should be stored in an inert atmosphere, such as in an argon-filled glove box.[7]





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References

- 1. News - Formamidine Hydrochloride: The Versatility of its Uses in Pharmaceuticals, Agriculture, and Dye Synthesis [hschemraw.com]
- 2. Page loading... [wap.guidechem.com]
- 3. nbinnno.com [nbinnno.com]
- 4. Wholesale Wholesale Price Formamidine Hydrochloride CAS 6313-33-3 Exporter and Supplier | Hongsi [hschemraw.com]
- 5. chembk.com [chembk.com]
- 6. Formamidine hydrochloride | 6313-33-3 [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Methanimidamide, hydrochloride (1:1) | CH₅CIN₂ | CID 10313058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Formamidine hydrochloride CAS#: 6313-33-3 [m.chemicalbook.com]
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